

DIANA fMRI Data Analysis: Technical Support & Troubleshooting Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diana

Cat. No.: B7908659

[Get Quote](#)

Welcome to the technical support center for Direct Imaging of Neuronal Activity (**DIANA**) fMRI data analysis. This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals. Given the ongoing scientific discussion regarding the **DIANA** technique, this resource aims to provide a balanced overview of the potential challenges and critical considerations in data acquisition and analysis.

Frequently Asked Questions (FAQs)

Q1: We are unable to detect a **DIANA** signal in our data. What are the common reasons for this?

There is a significant debate within the scientific community regarding the reproducibility of the **DIANA** signal. Several independent research groups have reported failures to replicate the original findings in both human and animal models.^{[1][2][3][4]} The primary pitfall may be that the originally reported **DIANA** signal is not of neuronal origin but rather an artifact.^{[5][6][7]}

Troubleshooting Steps:

- **Verify Sequence Implementation:** The **DIANA** method is based on a Spoiled Gradient Recalled Echo (SPGRE) sequence.^{[8][9]} Ensure your sequence parameters are correctly implemented and stable. Phantom experiments are crucial to evaluate the stability of the MRI signal and assess scanner drift.^[8]

- **Assess Data Quality:** Repetitive experiments with short interstimulus intervals can be strenuous for human subjects, potentially impacting data quality.[9] Monitor subject motion and physiological parameters closely.
- **Critical Data Analysis:** Be cautious of spurious, non-replicable peaks that can appear, especially with a small number of trials.[2][4] Avoid data analysis practices that might introduce confirmation bias, such as the inappropriate exclusion of outliers.[2][3]
- **Consider the Possibility of Artifacts:** Studies have shown that **DIANA**-like signals can be generated by the imaging process itself, even in the absence of neuronal stimulation or in phantoms.[5][7]

Q2: How can we differentiate a potential **DIANA** signal from artifacts?

Differentiating a true neuronal signal from systemic or scanner-induced artifacts is a critical challenge in **DIANA** fMRI.

Key Considerations:

- **Control Experiments:** A crucial step is to run control experiments. One study found that **DIANA**-like signals persisted even when the stimulus device was disconnected, and similar signals were detected when the animal was replaced with a tube of water.[7] This strongly suggests the signals were not of neuronal origin.
- **Signal Characteristics:** The original study reported a signal peak at approximately 25 milliseconds after the stimulus.[3] However, subsequent studies suggest that spatiotemporal characteristics of the data can be determined by nonideal aspects of the pulse sequence and the specimen.[5]
- **White Matter Control ROIs:** In some human studies, white matter control regions of interest (ROIs) showed signal fluctuations of a similar magnitude to those in the target gray matter ROIs, indicating a non-neuronal source of the signal change.[9]

Experimental Protocols and Data Presentation

A significant challenge in reproducing **DIANA** findings has been variations in experimental protocols. The table below summarizes key parameters from the original study and a notable replication attempt.

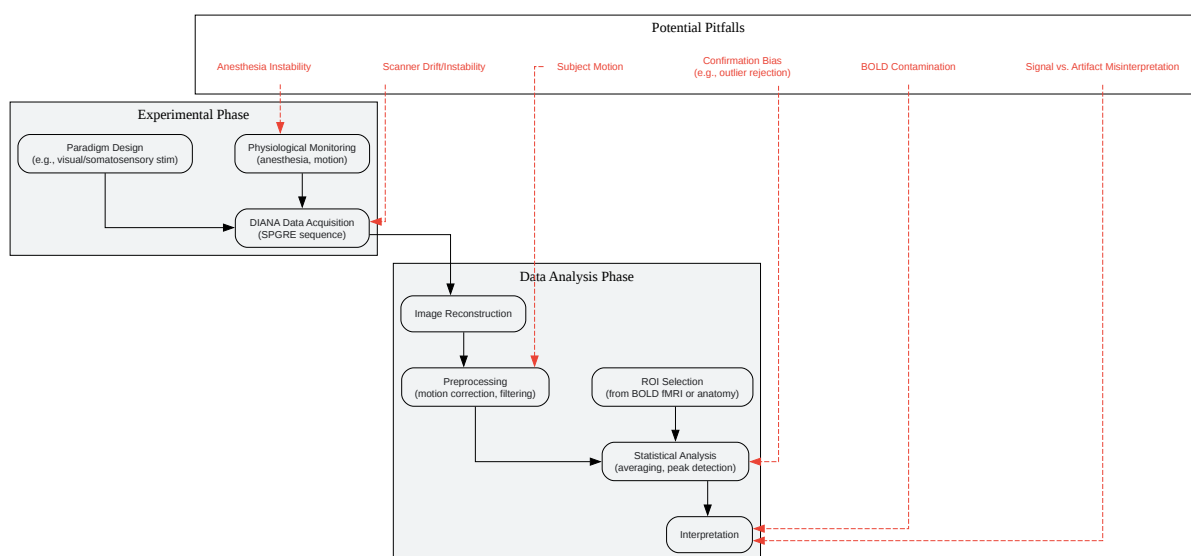
Parameter	Original Study (Toi et al., 2022)	Replication Study (Kim et al., 2023)
Magnetic Field Strength	9.4 T	15.2 T
Anesthesia	Bolus IP delivery of ketamine/xylazine as needed	Continuous intravenous infusion of ketamine/xylazine
Stimulation	Electrical whisker pad stimulation	Electrical whisker pad stimulation
Sequence	Shuffled line scanning k-t pulse sequence	Identical shuffled line scanning k-t pulse sequence
TR/TE	5/2 ms	5/2 ms
Spatial Resolution	0.22 x 0.22 x 1 mm ³	0.22 x 0.22 x 1 mm ³
Number of Trials	50-300	Extensively averaged data from 1,050 trials

One key difference highlighted is the method of anesthesia administration. The original study's use of bolus injections could lead to fluctuations in anesthetic depth, a potential confounding variable.[\[2\]](#)[\[3\]](#)

Visualizing Workflows and Potential Pitfalls

DIANA Experimental and Analysis Workflow

The following diagram illustrates a typical experimental and analysis workflow for a **DIANA** fMRI study, highlighting stages where critical evaluation is necessary.

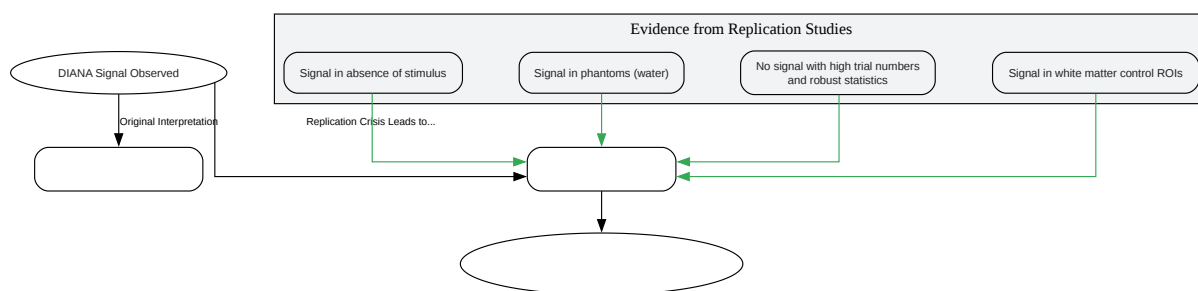


[Click to download full resolution via product page](#)

A flowchart of the **DIANA** fMRI workflow with potential pitfalls highlighted.

Logical Relationship: Signal or Artifact?

The current evidence suggests that the observed **DIANA** signal may not be of neuronal origin. The following diagram illustrates the logical flow of the investigation into the source of the **DIANA** signal.



[Click to download full resolution via product page](#)

A diagram illustrating the evidence for the **DIANA** signal as an artifact.

This technical support guide will be updated as new research emerges in this rapidly evolving area. Researchers are encouraged to critically evaluate their data and consider the broader scientific context when interpreting **DIANA** fMRI results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. direct.mit.edu [direct.mit.edu]
- 2. No Replication of Direct Neuronal Activity-related (DIANA) fMRI in Anesthetized Mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. Two studies fail to replicate 'holy grail' DIANA fMRI method for detecting neural activity | The Transmitter: Neuroscience News and Perspectives [[thetransmitter.org](https://thetransmitter.org/2021/02/02/two-studies-fail-to-replicate-holy-grail-diana-fmri-method-for-detecting-neural-activity/)]
- 4. No Replication of Direct Neuronal Activity-related (DIANA) fMRI in Anesthetized Mice [[ouci.dntb.gov.ua](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. A different interpretation of the DIANA fMRI signal - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 6. [biorxiv.org](https://www.biorxiv.org/) [[biorxiv.org](https://www.biorxiv.org/)]
- 7. [scitechdaily.com](https://www.scitechdaily.com/) [[scitechdaily.com](https://www.scitechdaily.com/)]
- 8. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 9. Initial experiences with Direct Imaging of Neuronal Activity (DIANA) in humans - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- To cite this document: BenchChem. [DIANA fMRI Data Analysis: Technical Support & Troubleshooting Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7908659#common-pitfalls-in-diana-fmri-data-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com